

# EACC use cases in healthcare AI

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**Compound Focus:** EACC

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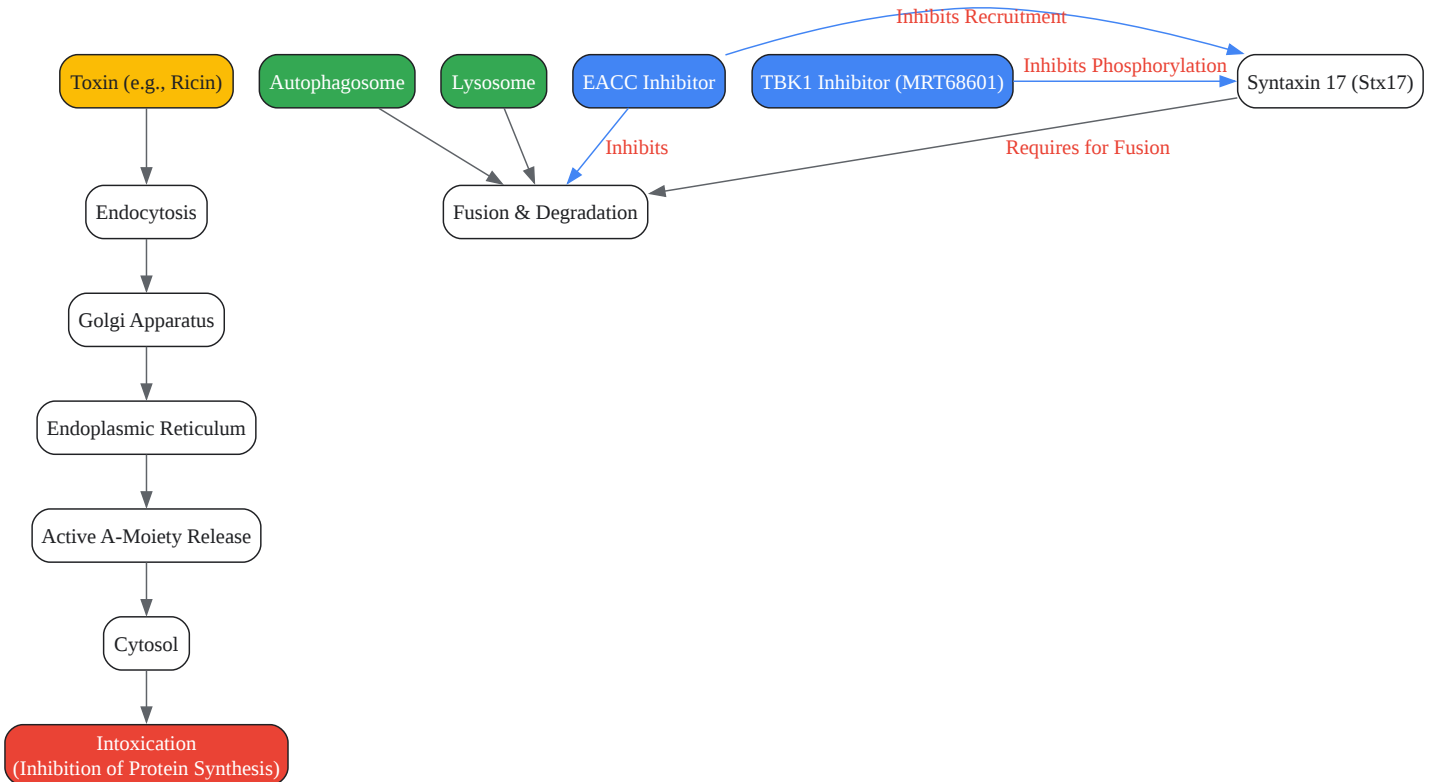
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## EACC in Biomedical Research

The search identified one relevant scientific paper discussing **EACC**. It is a chemical compound characterized as an autophagy inhibitor [1].

- **Full Name:** Ethyl (2-(5-nitrothiophene-2-carboxamido) thiophene-3-carbonyl) carbamate [1].
- **Primary Mechanism:** It reversibly inhibits the fusion of autophagosomes with lysosomes by blocking the recruitment of the SNARE protein syntaxin 17 (Stx17) to the autophagosomal membrane [1].
- **Relevance to Toxin Research:** The study reports that **EACC** provides strong protection against certain plant toxins, including ricin, abrin, and modeccin. The protection mechanism is attributed not to inhibited cellular uptake of the toxins, but to the inhibited release of the toxin's active component into the cytosol after it reaches the endoplasmic reticulum (ER) [1].

The following diagram illustrates the proposed mechanism of action for **EACC** based on the available research [1].



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## Summary of **EACC** Effects from Research

The table below summarizes the key findings from the study involving **EACC** [1].

Aspect Investigated	Finding/Effect of EACC	Experimental Context Notes
<b>Protection Against Ricin</b>	Strong protection; significant reduction in protein synthesis inhibition.	Protection was rapid (observed after 30 min pre-incubation) and reversible.
<b>Cellular Uptake &amp; Transport</b>	No major inhibition of ricin binding to cell surface or retrograde transport to the ER.	Slight reduction in endocytic uptake (approx. 20%) noted, but not deemed primary protective mechanism.
<b>Mechanism of Protection</b>	Inhibits the reduction of the ricin A-B chain disulfide bond in the ER, preventing release of the active A-moiety into the cytosol.	Concluded based on immunoprecipitation experiments under non-reducing conditions.
<b>Effect on Other Toxins</b>	Protected against abrin, modeccin, viscumin, and volkensin.	Slight protection observed against Shiga toxin.
<b>Interaction with TBK1 Inhibition</b>	The protective effect of EACC was maintained even when TBK1 was inhibited.	TBK1 inhibition alone sensitized cells to ricin by increasing its transport to the Golgi.

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## References

1. Modulation of Ricin Intoxication by the Autophagy Inhibitor ... [mdpi.com]

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